

The Solubility Profile of 1-Methyl-2-pyridone: A Technical Guide

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Compound of Interest

Compound Name: 1-Methyl-2-pyridone

Cat. No.: B167067

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1-methyl-2-pyridone** in water and various organic solvents. The information is compiled to assist researchers and professionals in drug development and other scientific fields where **1-methyl-2-pyridone** is utilized. This document presents quantitative and qualitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative and Qualitative Solubility Data

1-Methyl-2-pyridone exhibits a wide range of solubility depending on the solvent system. Its high polarity makes it readily soluble in aqueous solutions and many common organic solvents. The available quantitative and qualitative data are summarized in the table below for easy comparison.

Solvent	Quantitative Solubility	Qualitative Solubility	Temperature (°C)
Water	1000 mg/mL[1][2][3][4][5][6][7]	Very Soluble[8]	20
Ethanol	-	Soluble[1][5]	Not Specified
Diethyl Ether	-	Soluble[1][5], Very Soluble (when dry)[9]	Not Specified
Acetone	-	Soluble[1][5]	Not Specified
Chloroform	-	Slightly Soluble[1][5][7]	Not Specified
Methanol	-	Slightly Soluble[1][5][7]	Not Specified
Benzene	-	Very Soluble (when dry)[9]	Not Specified
Petroleum Ether	-	Practically Insoluble[9]	Not Specified
Ligroin	-	Practically Insoluble[9]	Not Specified

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **1-methyl-2-pyridone** in a given solvent, based on the widely accepted isothermal shake-flask method.[10][11][12] This method is considered the gold standard for obtaining thermodynamic equilibrium solubility data.

Objective: To determine the equilibrium solubility of **1-methyl-2-pyridone** in a selected solvent at a specific temperature.

Materials:

- **1-Methyl-2-pyridone** (high purity)
- Solvent of interest (analytical grade)

- Scintillation vials or flasks with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Syringe filters (e.g., 0.45 μm PTFE or other suitable material)
- Syringes
- Volumetric flasks
- Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

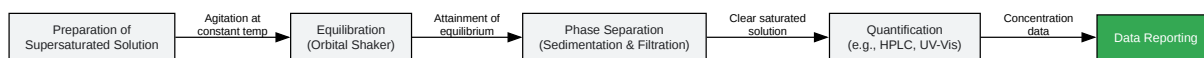
- Preparation of Supersaturated Solutions:
 - Add an excess amount of **1-methyl-2-pyridone** to a series of vials or flasks. The exact amount should be sufficient to ensure that undissolved solid remains at equilibrium.
 - Add a known volume of the solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples at a constant speed for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached. It is advisable to take measurements at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration of the dissolved solute is no longer changing.
- Phase Separation:
 - Once equilibrium is achieved, allow the vials to stand undisturbed in a temperature-controlled environment for a sufficient time (e.g., 2-4 hours) to allow the excess solid to

sediment.

- Carefully withdraw a sample from the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean, dry vial to remove any undissolved microparticles. This step is critical to prevent overestimation of solubility.
- Quantification:
 - Prepare a series of standard solutions of **1-methyl-2-pyridone** of known concentrations in the same solvent.
 - Generate a calibration curve using the appropriate analytical technique (e.g., by measuring the absorbance at a specific wavelength for UV-Vis or the peak area for HPLC).
 - Dilute the filtered sample solution with the solvent as necessary to fall within the linear range of the calibration curve.
 - Measure the concentration of **1-methyl-2-pyridone** in the diluted sample.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
- Data Reporting:
 - Express the solubility in standard units, such as mg/mL, g/100 mL, or mol/L.
 - Report the temperature at which the solubility was determined.
 - Perform the experiment in triplicate to ensure reproducibility and report the mean and standard deviation.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **1-methyl-2-pyridone**.



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